

Isomers of undecane C₁₁H₂₄

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3,4-Diethyl-2-methylhexane

CAS No.: 61868-68-6

Cat. No.: B14566650

[Get Quote](#)

An In-depth Technical Guide on the Isomers of Undecane (C₁₁H₂₄)

Introduction

Undecane (C₁₁H₂₄) is an acyclic alkane that, including its straight-chain form (n-undecane), has 159 structural isomers.^{[1][2][3][4]} These isomers are nonpolar hydrocarbons, and their physicochemical properties are primarily dictated by the degree and nature of their carbon chain branching. While generally considered to have low biological reactivity, their properties as solvents and components of complex hydrocarbon mixtures are of significant interest in various research and industrial applications, including petroleum research and organic synthesis.^{[5][6]} In the context of drug development, their relevance typically lies in their use as excipients or in delivery systems, where properties like solubility and lipophilicity are important.^[1] This guide provides a comprehensive overview of the properties of selected undecane isomers, detailed experimental protocols for their characterization, and a logical workflow for their identification.

Physicochemical Properties of Undecane Isomers

The structural variations among the isomers of undecane lead to significant differences in their physical properties. A general trend is that increased branching disrupts intermolecular van der Waals forces, resulting in lower boiling points compared to the linear n-undecane.^{[1][7]}

Conversely, more compact and symmetrical isomers often exhibit higher melting points due to more efficient packing in the crystal lattice.^[1]

Data Presentation: Properties of Selected Undecane Isomers

The following table summarizes available quantitative data for n-undecane and a selection of its branched isomers. It is important to note that experimental data for all 159 isomers is not comprehensively available.^[1]

Isomer Name	CAS Number	Boiling Point (°C)	Melting Point (°C)	Density (g/cm ³) at 20°C
n-Undecane	1120-21-4	196 ^{[3][8]}	-26 ^{[3][8]}	0.740 ^{[3][8]}
2-Methyldecane	6975-98-0	189.3 ^{[1][7]}	-	0.737 ^[1]
3-Methyldecane	13151-34-3	188.1 - 189.1 ^[1]	-92.9 ^[1]	0.742 ^[1]
4-Methyldecane	2847-72-5	188.7 ^[1]	-	0.741 ^[1]
5-Methyldecane	13151-35-4	186.1 ^[1]	-57.06 (est.) ^[1]	0.742 ^[1]
2,2-Dimethylnonane	17302-18-0	186.9 ^[7]	-	-
2,3-Dimethylnonane	2884-06-2	186 ^[1]	-57.06 (est.) ^[1]	0.7438 ^[1]
4,4-Dimethylnonane	17302-18-0	-	-	-

Note: Some data points are estimated and should be treated with caution.^[1]

Experimental Protocols

The separation and characterization of undecane isomers require precise experimental techniques due to their similar chemical properties.

Separation of Isomers: Gas Chromatography (GC)

Gas chromatography is a primary technique for separating volatile compounds like undecane isomers. The separation is based on differences in boiling points and interactions with the stationary phase of the GC column. More branched isomers typically have shorter retention times on non-polar columns.[9]

Methodology:

- **Sample Preparation:** Prepare individual standards of known undecane isomers, if available, at a concentration of approximately 100 µg/mL in a volatile solvent like hexane. Dilute the unknown sample mixture in the same solvent to a concentration within the detector's linear range.[10]
- **Instrument Setup:** Install a suitable capillary column, such as a non-polar column (e.g., DB-1 type, with a polydimethylsiloxane stationary phase), in the gas chromatograph.[10]
- **GC Analysis Protocol:**
 - **Column:** 50 m crosslinked methyl silicone capillary column.[2]
 - **Injector Temperature:** 250 °C.
 - **Oven Temperature Program:** Start at 60 °C, hold for 5 minutes, then ramp to 200 °C at a rate of 5 °C/min.[2]
 - **Carrier Gas:** Helium or Hydrogen at a constant flow rate.
 - **Detector:** Flame Ionization Detector (FID) or Mass Spectrometer (MS).
 - **Injection:** Inject 1 µL of the prepared sample.[10]
- **Data Acquisition:** Acquire the chromatogram. The retention time of each peak is used for identification by comparison with standards, and the peak area is used for quantification.[10]

Characterization of Isomers

Gas Chromatography-Mass Spectrometry (GC-MS)

Coupling GC with a mass spectrometer allows for the definitive identification of isomers by providing molecular weight and structural information through fragmentation patterns.[9]

Methodology:

- Instrumentation: A GC system coupled to a mass spectrometer with an electron ionization (EI) source.[9]
- Ionization: Use standard Electron Ionization (EI) at 70 eV.[9]
- Analysis:
 - Molecular Ion ($M^{+\bullet}$): For all $C_{11}H_{24}$ isomers, the molecular ion peak will appear at a mass-to-charge ratio (m/z) of 156. The intensity of this peak is often low for highly branched alkanes.[9]
 - Fragmentation Pattern: The key to distinguishing isomers lies in their fragmentation. Branched alkanes fragment preferentially at the branching point to form the most stable carbocations. The loss of the largest alkyl substituent at a branch point is typically favored, providing clues to the location of branching.[9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H and ^{13}C NMR spectroscopy provide detailed information about the precise connectivity of atoms, allowing for unambiguous structure elucidation of a purified isomer.[9][11]

Methodology:

- Sample Preparation: Dissolve approximately 5-10 mg of the purified undecane isomer in 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$) and transfer the solution to a 5 mm NMR tube. [11]
- 1H NMR Acquisition: Acquire the spectrum using a standard pulse sequence. The chemical shifts, signal multiplicities (splitting patterns), and integration values of the proton signals reveal the different types of hydrogen environments and their adjacencies.[11]

- ^{13}C NMR Acquisition: Acquire the spectrum using a proton-decoupled pulse sequence. The number of unique signals indicates the number of non-equivalent carbon atoms, and their chemical shifts provide information about their electronic environment (e.g., primary, secondary, tertiary, quaternary carbons).[\[11\]](#)

Determination of Physical Properties

Boiling Point (Capillary Method)

- Principle: The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[1\]](#)
- Methodology: A small amount of the liquid isomer is placed in a test tube. A capillary tube, sealed at one end, is placed open-end-down into the liquid. The apparatus is heated, and a stream of bubbles will emerge from the capillary. The heat is then slowly reduced. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[1\]](#)

Melting Point (Capillary Method)

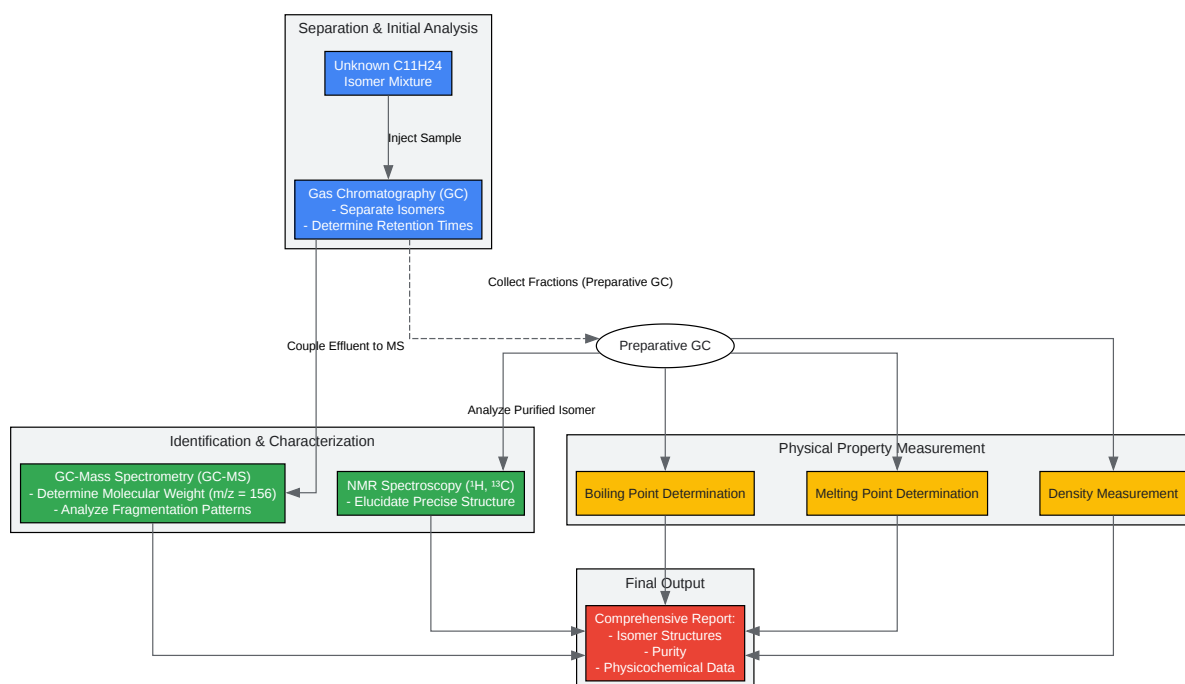
- Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state.[\[1\]](#)
- Methodology: A small amount of the solid isomer is packed into a capillary tube. The tube is placed in a melting point apparatus and heated at a controlled rate (1-2 °C per minute for precision). The temperature range from the appearance of the first liquid drop to the complete liquefaction of the sample is recorded as the melting point range.[\[1\]](#)

Density (Pycnometer Method)

- Principle: Density is the mass of a substance per unit volume.[\[1\]](#)
- Methodology: A pycnometer (a flask of a specific, known volume) is weighed empty. It is then filled with the liquid undecane isomer at a specific temperature and weighed again. The density is calculated by dividing the mass of the sample (filled weight minus empty weight) by the known volume of the pycnometer.[\[1\]](#)

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a typical workflow for the separation and characterization of an unknown undecane isomer mixture.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for isomer characterization.

Biological Signaling and Relevance in Drug Development

As simple alkanes, undecane and its isomers are not known to be directly involved in specific biological signaling pathways.[1] Their primary relevance in the context of drug development is as chemically inert excipients, solvents, or as components of lipid-based drug delivery systems. In these roles, their physicochemical properties, such as viscosity, boiling point, and ability to solubilize active pharmaceutical ingredients, are the critical parameters of interest. Their low reactivity ensures they do not interfere with the biological activity of the drug substance.

Conclusion

The 159 isomers of undecane represent a diverse set of structures with a corresponding range of physical properties. Understanding these properties is crucial for their application in various scientific and industrial fields. While a comprehensive dataset for all isomers is not currently available, the data for selected isomers clearly illustrates the fundamental structure-property relationships that govern this class of molecules. The experimental protocols outlined in this guide, including chromatographic separation and spectroscopic characterization, provide a robust framework for the accurate identification and analysis of these compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [benchchem.com](https://www.benchchem.com) [benchchem.com]
- 2. [Showing Compound Undecane \(FDB004982\) - FooDB](#) [foodb.ca]
- 3. [Undecane - Wikipedia](#) [en.wikipedia.org]
- 4. [Illustrated Glossary of Organic Chemistry - Undecane](#) [chem.ucla.edu]

- [5. Undecane | C₁₁H₂₄ | CID 14257 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. grokipedia.com \[grokipedia.com\]](#)
- [7. benchchem.com \[benchchem.com\]](#)
- [8. webqc.org \[webqc.org\]](#)
- [9. benchchem.com \[benchchem.com\]](#)
- [10. benchchem.com \[benchchem.com\]](#)
- [11. benchchem.com \[benchchem.com\]](#)
- To cite this document: BenchChem. [Isomers of undecane C₁₁H₂₄]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14566650/docs#isomers-of-undecane-c11h24>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check